

Personal protective equipment for handling (25R)-26-hydroxycholest-4-en-3-one

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Compound of Interest

Compound Name: (25R)-26-hydroxycholest-4-en-3-one

Cat. No.: B1142032

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Essential Safety and Disposal Plan for (25R)-26-hydroxycholest-4-en-3-one

For Immediate Use by Laboratory Professionals

This document provides critical safety protocols and logistical guidance for the handling and disposal of **(25R)-26-hydroxycholest-4-en-3-one** (CAS: 56792-59-7).^{[1][2]} Adherence to these procedures is essential for ensuring personal safety and regulatory compliance.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(25R)-26-hydroxycholest-4-en-3-one** to minimize exposure and ensure safety.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses.	Protects eyes from splashes or dust particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact and potential allergic reactions.[3]
Body Protection	Standard laboratory coat.	Protects against incidental contact with skin and clothing. [3]
Respiratory Protection	Use in a well-ventilated area. A dust mask (e.g., N95) is recommended for handling bulk powder.[3][4]	Minimizes inhalation of dust particles.

Handling and Storage

Proper handling and storage are crucial to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Aspect	Procedure
Ventilation	Handle in a well-ventilated area or a chemical fume hood.[4]
Static Discharge	Take precautionary measures against static discharge, especially when handling the powder form.[4]
Hygiene	Do not eat, drink, or smoke in work areas. Wash hands thoroughly after handling.[4]
Storage	Keep the container tightly closed in a dry and cool place.

Disposal Plan

Dispose of **(25R)-26-hydroxycholest-4-en-3-one** and its containers in accordance with institutional and local environmental regulations.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, labeled, and sealed container for hazardous waste.
Contaminated Labware	Triple-rinse with a suitable solvent. Collect the rinsate as liquid chemical waste. Decontaminated labware can be disposed of as regular laboratory glass or plastic waste.[3]
Liquid Waste (Solutions)	Collect in a labeled, sealed container appropriate for the solvent used (e.g., "Halogenated Organic Waste"). Do not mix with incompatible waste streams.[3]
Empty Containers	Triple-rinse with an appropriate solvent, collecting the rinsate for disposal as chemical waste. Deface or remove the original label before disposing of the container.[3]

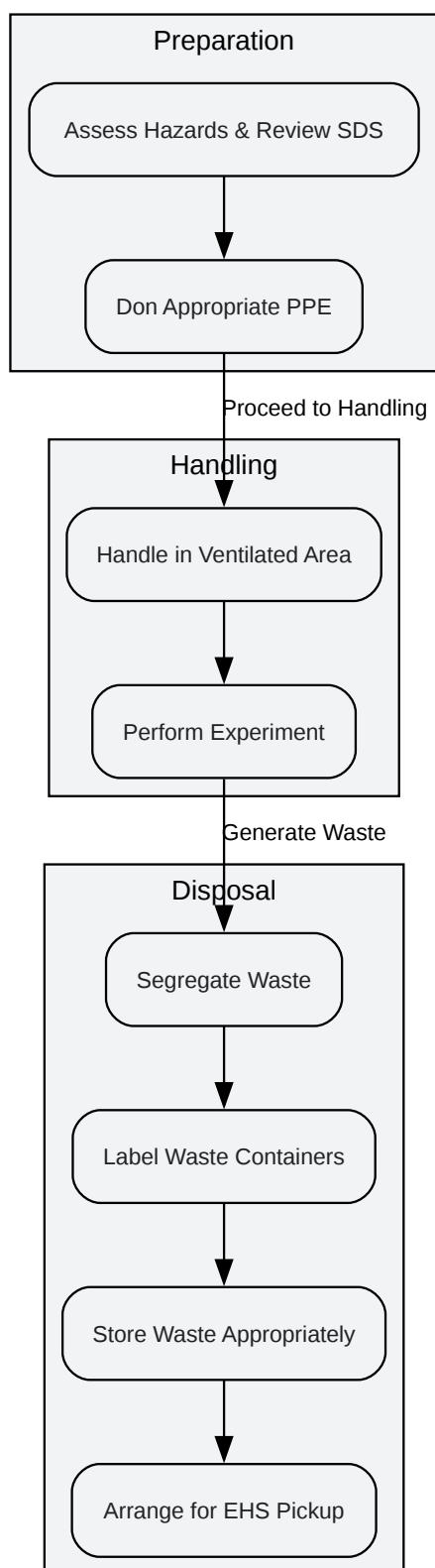
General Disposal Prohibitions:

- DO NOT dispose of in household garbage.[3]
- DO NOT allow the product or its solutions to enter sewage systems, drains, or any surface or ground water.[3]
- DO NOT dispose of waste by evaporation outside of a certified chemical fume hood.[3]

All waste must be disposed of through your institution's Environmental Health & Safety (EHS) office or a licensed waste disposal contractor.[3]

Workflow for Safe Handling and Disposal

The following diagram outlines the procedural flow for safely managing **(25R)-26-hydroxycholest-4-en-3-one** from receipt to disposal.



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Caption: Workflow for safe handling and disposal of chemical compounds.

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